

In-Depth Technical Guide: 6-(methylthio)pyridin-3-ylboronic acid

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Compound of Interest

Compound Name: 6-(Methylthio)pyridin-3-ylboronic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused analysis of the fundamental chemical property of **6-(methylthio)pyridin-3-ylboronic acid**: its molecular weight. Accurate determination of molecular weight is a critical first step in nearly all laboratory and drug development applications, from stoichiometric calculations in chemical synthesis to concentration preparations for in-vitro and in-vivo assays.

Core Physicochemical Data

The primary identifier for any chemical compound in experimental design is its molecular formula, which directly informs its molecular weight.

Molecular Formula: C₆H₈BNO₂S^[1]

The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

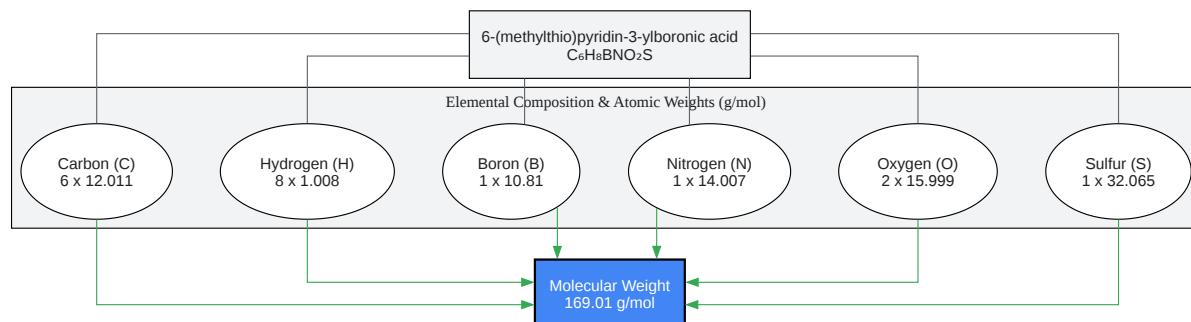
The table below outlines this calculation based on the standard atomic weights of each element.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	6	12.011	72.066
Hydrogen	H	8	1.008	8.064
Boron	B	1	10.81	10.81
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Sulfur	S	1	32.065	32.065
Total		169.01		

Based on this, the molecular weight of **6-(methylthio)pyridin-3-ylboronic acid** is 169.01 g/mol
.[1][2][3]

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical relationship between the compound's elemental composition and the final calculated molecular weight.



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Caption: Workflow for calculating the molecular weight from elemental composition.

Methodologies and Protocols

The determination of a compound's molecular weight is a computational task based on its established molecular formula and the standard atomic weights of its constituent elements as defined by the International Union of Pure and Applied Chemistry (IUPAC).

Methodology for Calculation:

- Determine the Molecular Formula: The definitive molecular formula is established through analytical techniques such as mass spectrometry and elemental analysis. For **6-(methylthio)pyridin-3-ylboronic acid**, the formula is C₆H₈BNO₂S.[\[1\]](#)
- Identify Constituent Elements: The elements present are Carbon (C), Hydrogen (H), Boron (B), Nitrogen (N), Oxygen (O), and Sulfur (S).

- **Sum Atomic Weights:** The number of atoms of each element is multiplied by its standard atomic weight. The sum of these products yields the molecular weight of the compound. Standard atomic weights are used, which represent a weighted average of the natural abundances of an element's isotopes.[4][5]

It is important to note that while experimental protocols are crucial for determining a compound's structure and formula, the calculation of the molecular weight itself is a deterministic process. Therefore, detailed experimental workflows or descriptions of signaling pathways are not applicable to this specific topic.

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